Biological targets of "3-(3,5-Dimethylphenoxy)piperidine"

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Compound of Interest

Compound Name:	*3-(3,5-Dimethylphenoxy)piperidine*
CAS No.:	*946681-15-8*
Cat. No.:	*B1388777*

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An In-Depth Technical Guide to the Biological Targets of **3-(3,5-Dimethylphenoxy)piperidine**

Abstract

The piperidine scaffold is a cornerstone in modern medicinal chemistry, integral to the structure of numerous pharmaceuticals across a wide range of therapeutic areas. **3-(3,5-Dimethylphenoxy)piperidine** represents a specific analogue within this vast chemical space, for which detailed public data on biological targets is limited. This guide, therefore, serves as a comprehensive roadmap for researchers and drug development professionals aiming to elucidate its biological targets and mechanism of action. We will navigate from initial computational predictions to detailed, field-proven experimental protocols for target validation. This document is structured not as a rigid template, but as a logical, causality-driven workflow that reflects the iterative process of target identification and validation in contemporary drug discovery.

Introduction: The Piperidine Scaffold and the Quest for Specificity

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The six-membered nitrogen-containing heterocycle, piperidine, is one of the most prevalent structural motifs in approved drugs and natural alkaloids. Its conformational flexibility and ability to present substituents in defined three-dimensional space make it an ideal scaffold for interacting with a diverse array of biological macromolecules.

The compound of interest, **3-(3,5-Dimethylphenoxy)piperidine**, combines this privileged piperidine core with a dimethylphenoxy group. This substitution pattern offers a unique combination of lipophilicity, steric bulk, and potential hydrogen bonding interactions that dictates its pharmacological fingerprint. Given the lack of extensive characterization for this specific molecule, this guide provides the strategic framework and detailed methodologies required to systematically uncover and validate its biological targets.

Part 1: The Investigative Starting Point: In Silico Target Prediction

For a novel or under-characterized compound, computational (in silico) methods are the most logical and resource-efficient starting point. These approaches leverage vast databases of known ligand-target interactions to predict the most probable targets based on structural similarity.

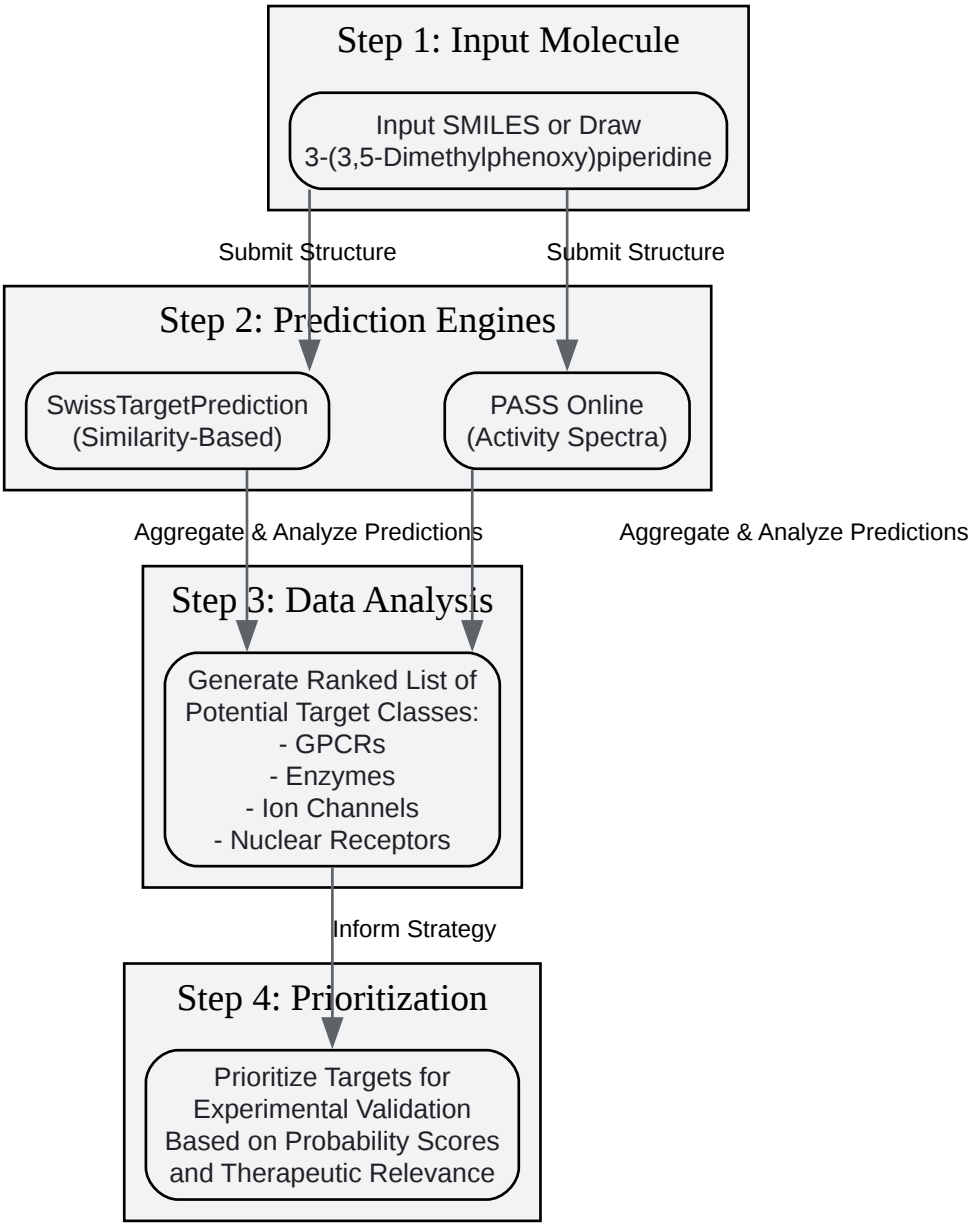
Rationale: The underlying principle is that structurally similar molecules are likely to bind to similar biological targets. By comparing our query molecule to databases of thousands of compounds with known activities, we can generate a high-probability list of potential targets, thereby focusing our subsequent experimental efforts.

Recommended Web Servers:

- SwissTargetPrediction: This server predicts targets based on a combination of 2D and 3D similarity measures between the query molecule and a library of known active compounds. It provides a ranked list of potential targets, which is invaluable for prioritizing experimental screening.[1][2][3][4]
- PASS Online (Prediction of Activity Spectra for Substances): This tool predicts a wide spectrum of biological activities, including pharmacological effects, mechanisms of action, and potential toxicity, based on the 2D structure of the input molecule.[5][6][7][8]

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Experimental Workflow: In Silico Target Profiling



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Caption: Workflow for in silico target prediction.

Part 2: High-Probability Target Classes & Experimental Validation

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Based on the extensive literature on piperidine derivatives, the in silico analysis is likely to predict activity against several key target families. Here, we present detailed protocols for validating these predictions.

Target Class A: G-Protein Coupled Receptors (GPCRs)

Rationale: The piperidine moiety is a classic structural element in ligands for numerous GPCRs, including opioid, sigma (σ), and histamine receptors. These receptors are implicated in a vast range of physiological processes, particularly in the central nervous system.

Key Experimental Protocol: Radioligand Binding Assay

This assay is the gold standard for determining the affinity (Ki) of a compound for a specific receptor. It measures the ability of the test compound to compete with a radioactively labeled ligand ('radioligand') that has known high affinity for the target receptor.[9][10][11]

Step-by-Step Methodology:

- Membrane Preparation:
  - Culture cells expressing the target GPCR (e.g., HEK293 cells transfected with the Sigma-1 receptor).
  - Harvest the cells and homogenize them in a cold lysis buffer (e.g., 50mM Tris-HCl, 5mM MgCl2) to break the cell membranes.
  - Centrifuge the homogenate at high speed (e.g., 20,000 x g) to pellet the membranes.
  - Wash the membrane pellet and resuspend it in an assay buffer. Determine the protein concentration using a standard method like the BCA assay.[11]
- Assay Setup (96-well plate format):
  - Total Binding Wells: Add membrane preparation, assay buffer, and a known concentration of radioligand (e.g., -pentazocine for the Sigma-1 receptor).
  - Non-Specific Binding (NSB) Wells: Add membrane preparation, radioligand, and a high concentration of an unlabeled, known ligand to saturate the receptors. This measures the

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amount of radioligand that binds to non-receptor components.

- Competition Wells: Add membrane preparation, radioligand, and varying concentrations of the test compound (**3-(3,5-Dimethylphenoxy)piperidine**).

- Incubation: Incubate the plate for a defined period (e.g., 60 minutes at 30°C) to allow the binding to reach equilibrium.[11]

- Harvesting: Rapidly terminate the reaction by vacuum filtration through a glass fiber filter plate (e.g., GF/C). The filters trap the membranes with the bound radioligand, while the unbound radioligand passes through. Wash the filters with ice-cold buffer to remove any remaining unbound ligand.

- Detection: Dry the filter plate, add scintillation cocktail, and count the radioactivity in each well using a scintillation counter (e.g., MicroBeta counter).

- Data Analysis:

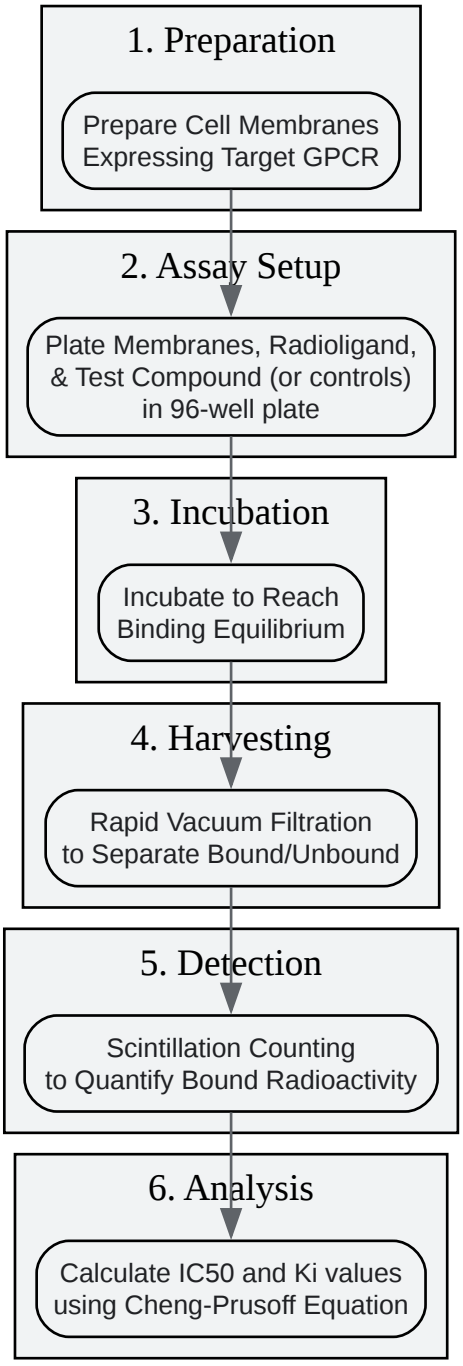
  - Calculate Specific Binding = Total Binding - Non-Specific Binding.

  - Plot the percentage of specific binding against the log concentration of the test compound.

  - Fit the data to a sigmoidal dose-response curve to determine the IC50 value (the concentration of test compound that inhibits 50% of the specific radioligand binding).

  - Convert the IC50 to a Ki (inhibition constant) using the Cheng-Prusoff equation: Ki = IC50 / (1 + ([L]/Kd)), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Caption: Experimental workflow for a GPCR radioligand binding assay.

Target Class B: Enzymes

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Rationale: Many piperidine-containing drugs function as enzyme inhibitors. For instance, derivatives of the closely related 3,5-dimethylpiperidine have been explored as inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes relevant to Alzheimer's disease.[12][13]

Key Experimental Protocol: Enzyme Inhibition Assay

This protocol determines a compound's ability to inhibit the catalytic activity of a target enzyme. The output is typically an IC50 value, which can be used to calculate the inhibition constant (Ki).

Step-by-Step Methodology:

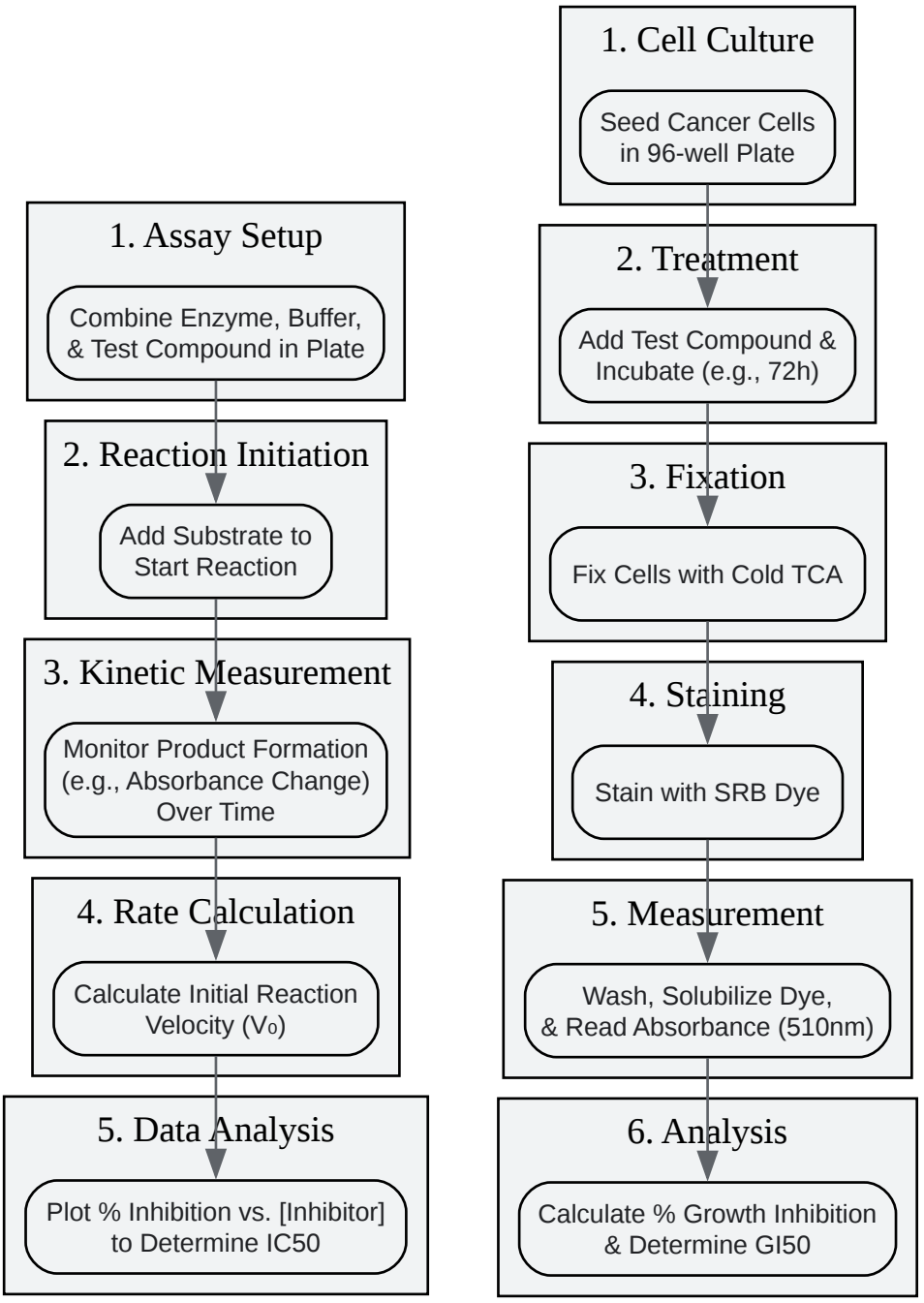
- Reagent Preparation:
  - Prepare a buffer solution that is optimal for the enzyme's activity (pH, ionic strength).
  - Prepare a stock solution of the enzyme (e.g., human recombinant AChE).
  - Prepare a stock solution of the substrate (e.g., Acetylthiocholine for AChE, which produces a colored product upon hydrolysis).
  - Prepare serial dilutions of the test compound.
- Assay Setup (96-well plate format):
  - 100% Activity Wells (No Inhibitor): Add enzyme, buffer, and substrate.
  - 0% Activity Wells (Blank): Add buffer and substrate (no enzyme).
  - Inhibitor Wells: Add enzyme, buffer, and varying concentrations of the test compound.
- Reaction Initiation and Monitoring:
  - Pre-incubate the enzyme and inhibitor for a set period to allow for binding.
  - Initiate the reaction by adding the substrate to all wells.

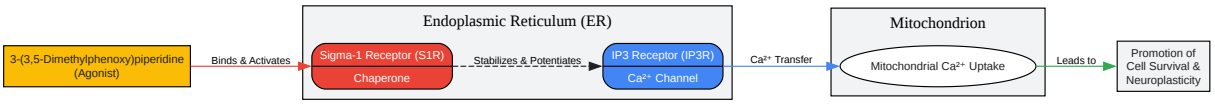
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- Monitor the reaction progress by measuring the formation of the product over time using a microplate reader (e.g., measuring absorbance at a specific wavelength for a colorimetric assay). The rate of the reaction is determined from the slope of the linear phase of the progress curve.

- Data Analysis:
  - Calculate the percentage of inhibition for each concentration of the test compound relative to the 100% activity control.
  - Plot the percentage of inhibition against the log concentration of the inhibitor.
  - Fit the data to a dose-response curve to determine the IC50 value.
  - To determine the mechanism of inhibition (e.g., competitive, non-competitive), the assay can be repeated with varying concentrations of both the substrate and the inhibitor, followed by analysis using Lineweaver-Burk plots.[14]

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Caption: Hypothesized S1R agonist signaling pathway.

Conclusion and Future Directions

The process of identifying the biological targets of a novel compound like **3-(3,5-Dimethylphenoxy)piperidine** is a systematic investigation that builds from broad, predictive computational methods to highly specific, quantitative biochemical and cell-based assays. This guide provides the foundational framework and validated protocols to embark on this investigation.

The initial steps involving in silico prediction followed by in vitro screening against high-probability target classes—GPCRs, enzymes, and cancer cell lines—will generate the crucial primary data. Positive hits from these screens will then necessitate further studies, including functional assays to determine agonism versus antagonism, mechanism of inhibition studies, and ultimately, evaluation in more complex cellular and in vivo models to establish a clear line of sight to a potential therapeutic application. This iterative, evidence-based approach is fundamental to translating a chemical structure into a well-characterized pharmacological agent.

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